

Application Notes and Protocols for (6-Fluoropyridin-3-yl)methanol

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Compound of Interest

Compound Name: (6-Fluoropyridin-3-yl)methanol

CAS No.: 39891-05-9

Cat. No.: B1322618

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **(6-Fluoropyridin-3-yl)methanol** in a laboratory setting. The information is compiled to ensure the safety of laboratory personnel and to maintain the integrity of the chemical compound for research and development purposes.

Chemical and Physical Properties

(6-Fluoropyridin-3-yl)methanol is a fluorinated pyridine derivative used as an intermediate in organic synthesis, particularly in the development of pharmaceutical compounds. Its physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₆ H ₆ FNO	PubChem[1]
Molecular Weight	127.12 g/mol	PubChem[1]
Appearance	White crystal or crystalline powder	ChemBK[2]
Melting Point	55-59 °C	ChemBK[2]
Boiling Point	240-242 °C	ChemBK[2]
Density	1.29 g/cm ³	ChemBK[2]
Solubility	Low solubility in water. Soluble in ethanol, methanol, and dichloromethane.	ChemBK[2]
CAS Number	39891-05-9	PubChem[1]

Safety and Hazard Information

(6-Fluoropyridin-3-yl)methanol is classified as a hazardous substance. All personnel handling this chemical must be familiar with its potential hazards and take appropriate safety precautions.

GHS Hazard Classification:[1]

- H302: Harmful if swallowed (Acute toxicity, oral)
- H315: Causes skin irritation (Skin corrosion/irritation)
- H319: Causes serious eye irritation (Serious eye damage/eye irritation)
- H335: May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation)

GHS Pictograms:

 alt text

Signal Word: Warning

Handling and Storage Protocols

Adherence to the following protocols is mandatory to minimize risks associated with the handling and storage of **(6-Fluoropyridin-3-yl)methanol**.

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield must be worn at all times when handling the compound.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. Gloves should be inspected before use and changed immediately if contaminated.
- **Skin and Body Protection:** A laboratory coat must be worn. Ensure it is fully buttoned. Full-length pants and closed-toe shoes are also required.
- **Respiratory Protection:** Work should be conducted in a well-ventilated chemical fume hood to avoid inhalation of dust or vapors. If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge should be used.

Safe Handling Procedures

- Avoid direct contact with skin, eyes, and clothing.
- Avoid inhalation of dust or vapors.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling.
- Use only in a well-ventilated area, preferably a certified chemical fume hood.
- Keep the container tightly closed when not in use.

Storage Conditions

- Store in a cool, dry, and well-ventilated area.

- Keep the container tightly sealed to prevent moisture absorption and contamination.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- The storage area should be clearly labeled with the appropriate hazard warnings.

Experimental Protocols

The following is a generalized protocol for the use of **(6-Fluoropyridin-3-yl)methanol** as a reagent in a chemical reaction. This protocol should be adapted based on the specific requirements of the experiment.

Materials and Equipment

- **(6-Fluoropyridin-3-yl)methanol**
- Reaction vessel (e.g., round-bottom flask)
- Magnetic stirrer and stir bar
- Appropriate solvent (e.g., dichloromethane, ethanol)
- Other reagents as required by the specific synthesis
- Chemical fume hood
- Standard laboratory glassware
- Personal Protective Equipment (as specified in section 3.1)

Experimental Procedure

- **Preparation:** Ensure the chemical fume hood is operational and the sash is at the appropriate height. Assemble all necessary glassware and equipment within the fume hood.
- **Reagent Weighing:** Carefully weigh the required amount of **(6-Fluoropyridin-3-yl)methanol** in a tared container inside the fume hood. Avoid creating dust.

- **Reaction Setup:** Place the reaction vessel on the magnetic stirrer inside the fume hood. Add the solvent and stir bar to the vessel.
- **Addition of Reagent:** Slowly add the weighed **(6-Fluoropyridin-3-yl)methanol** to the solvent in the reaction vessel. If the reaction is exothermic, an ice bath may be necessary to control the temperature.
- **Reaction Monitoring:** Add other reagents as required by the specific protocol. Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, LC-MS).
- **Work-up and Purification:** Once the reaction is complete, follow the specific work-up and purification procedures for the desired product. All work-up and purification steps should be performed in the fume hood.
- **Decontamination:** Clean all glassware and equipment that came into contact with **(6-Fluoropyridin-3-yl)methanol** with an appropriate solvent.

Emergency Procedures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
- **Inhalation:** Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water and give 1-2 glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- **Spill:**
 - **Small Spill:** Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for chemical waste. Clean the spill area with a suitable solvent.

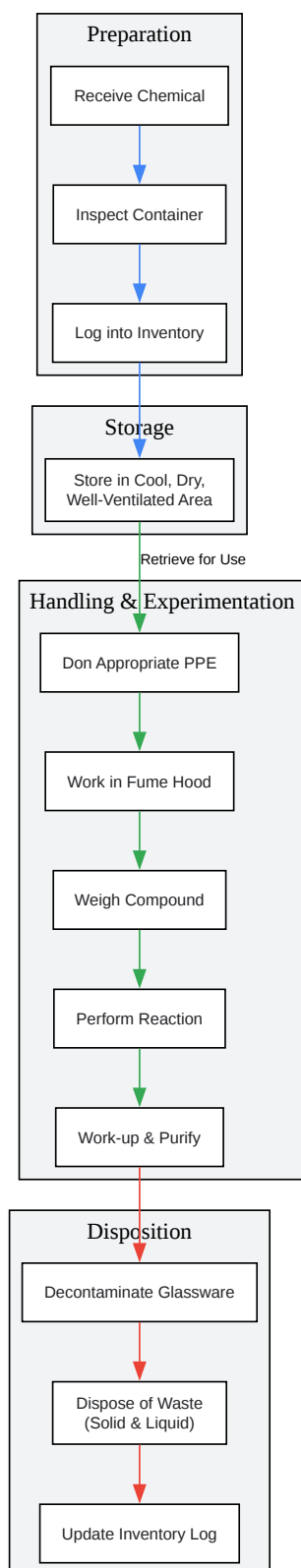
- Large Spill: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Absorb the spill with an inert material and place it in a designated chemical waste container.

Waste Disposal

Dispose of **(6-Fluoropyridin-3-yl)methanol** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact your institution's environmental health and safety (EHS) office for specific disposal guidelines.

Visualization

Logical Workflow for Safe Handling and Storage



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Caption: Workflow for the safe handling of **(6-Fluoropyridin-3-yl)methanol**.

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References

- 1. (6-Fluoropyridin-3-yl)methanol | C₆H₆FNO | CID 22663702 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
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